

The Versatile Intermediate: 1-(4-Nitrophenyl)-1H-pyrrole-2-carbaldehyde in Organic Synthesis

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Compound of Interest

Compound Name: 1-(4-Nitrophenyl)-1H-pyrrole-2-carbaldehyde

Cat. No.: B1296715

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **1-(4-Nitrophenyl)-1H-pyrrole-2-carbaldehyde** is a versatile heterocyclic aldehyde that serves as a valuable intermediate in the synthesis of a wide array of functionalized organic molecules. Its structure, featuring a reactive aldehyde group on a pyrrole ring substituted with an electron-withdrawing nitrophenyl group, makes it a key building block for the construction of various pharmacologically and materially significant compounds. This document provides detailed application notes and experimental protocols for its use in several key organic transformations, including Schiff base formation, Knoevenagel condensation, Wittig reactions, and Claisen-Schmidt condensation.

Key Applications in Organic Synthesis

The aldehyde functionality of **1-(4-Nitrophenyl)-1H-pyrrole-2-carbaldehyde** is the primary site of its reactivity, allowing for the facile synthesis of numerous derivatives. These reactions are fundamental in the construction of molecules with potential applications in medicinal chemistry, such as antimicrobial and anticancer agents, as well as in materials science.

Core Reactions and Derivatives:

- **Schiff Base Formation:** Condensation with primary amines yields imines (Schiff bases), which are precursors to various bioactive compounds and ligands for metal complexes.

- Knoevenagel Condensation: Reaction with active methylene compounds leads to the formation of α,β -unsaturated systems, which are important pharmacophores.
- Wittig Reaction: Reaction with phosphorus ylides provides a straightforward method for the synthesis of vinylpyrrole derivatives.
- Claisen-Schmidt Condensation: Base-catalyzed condensation with ketones (e.g., acetophenones) produces chalcone analogues, a class of compounds known for their diverse biological activities.

Experimental Protocols and Data

The following sections provide detailed experimental protocols for the key reactions involving **1-(4-Nitrophenyl)-1H-pyrrole-2-carbaldehyde**. The quantitative data from representative reactions are summarized in tables for easy comparison.

Synthesis of Schiff Bases

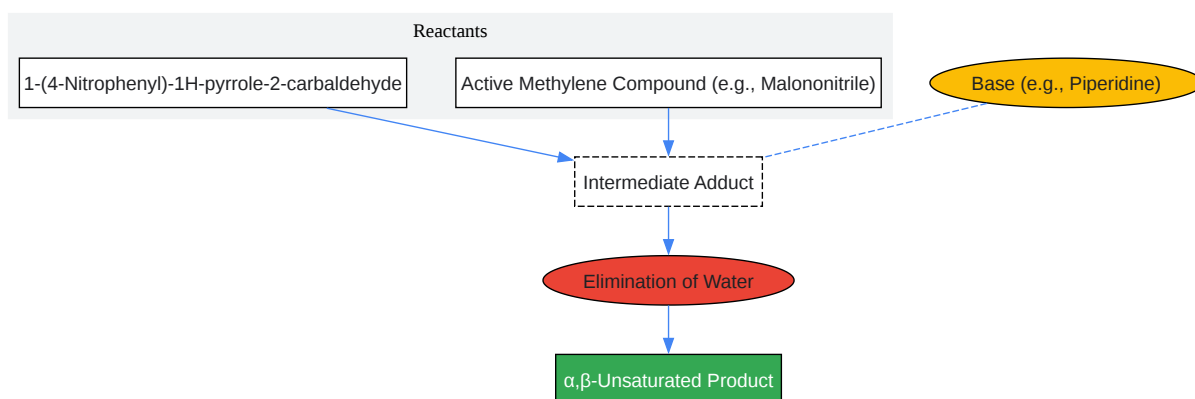
The reaction of **1-(4-Nitrophenyl)-1H-pyrrole-2-carbaldehyde** with various primary amines affords the corresponding Schiff bases. These reactions are typically carried out in an alcoholic solvent, often with catalytic acid.

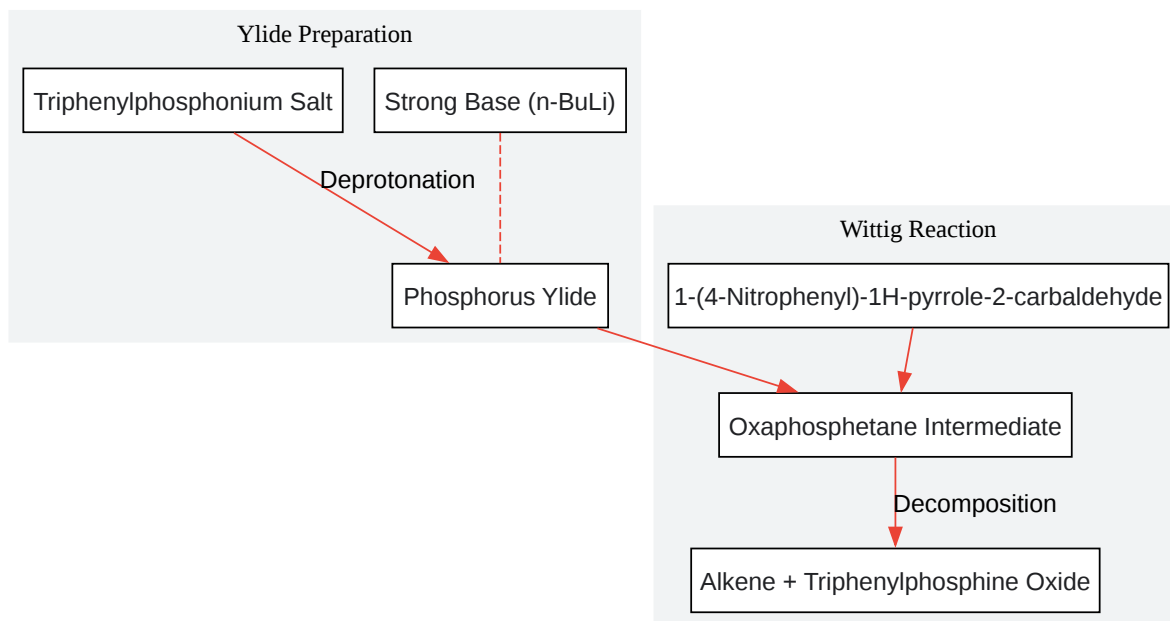
General Experimental Protocol:

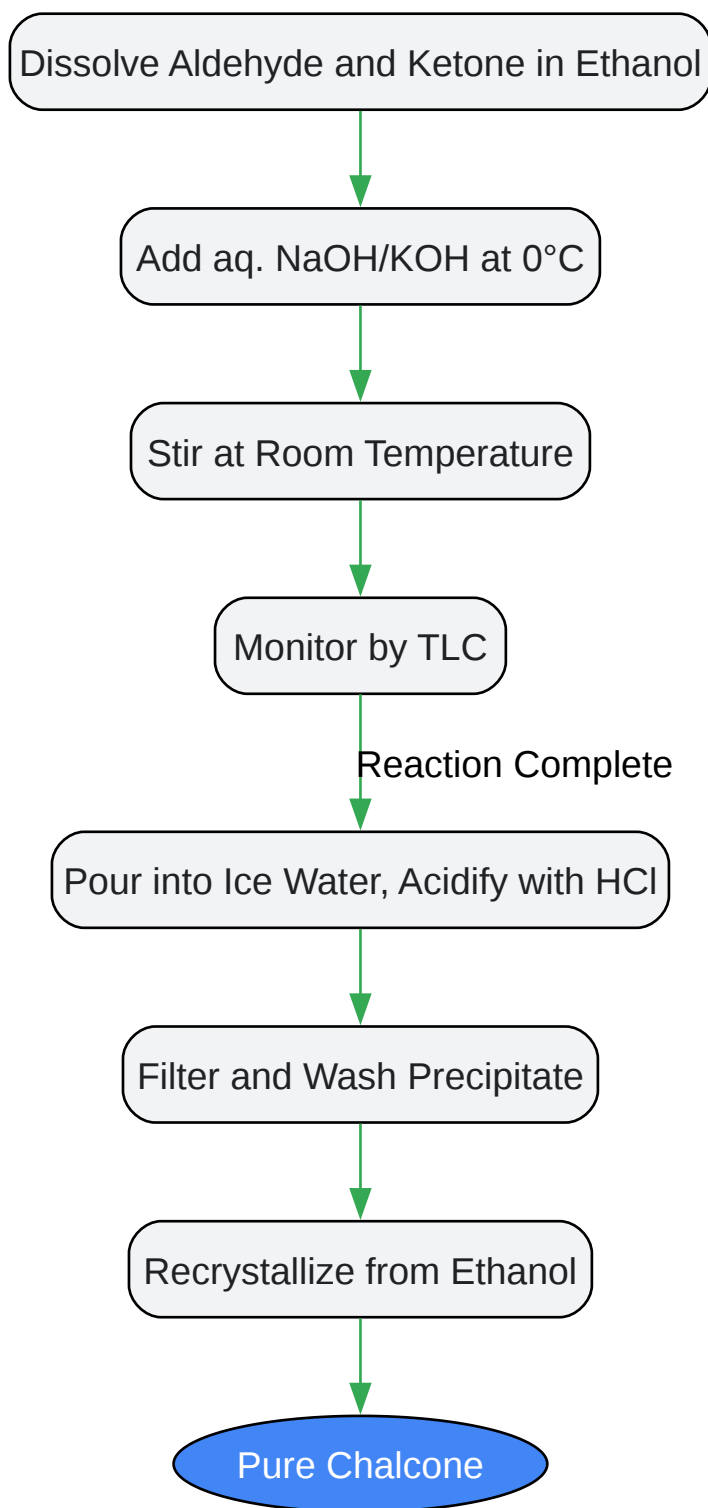
- Dissolve **1-(4-Nitrophenyl)-1H-pyrrole-2-carbaldehyde** (1 equivalent) in ethanol in a round-bottom flask.
- Add the respective primary amine (1 equivalent) to the solution.
- Add a few drops of glacial acetic acid as a catalyst.
- Reflux the reaction mixture for a specified time, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature.
- The precipitated solid is collected by filtration, washed with cold ethanol, and dried to afford the pure Schiff base.

Entry	Amine	Solvent	Catalyst	Time (h)	Yield (%)	Reference
1	Aniline	Ethanol	Glacial Acetic Acid	4	85	[General Protocol]
2	4-Methylaniline	Ethanol	Glacial Acetic Acid	4	88	[1]
3	4-Methoxyaniline	Ethanol	Glacial Acetic Acid	5	82	[1]

Diagram of Schiff Base Formation Workflow:







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References

- 1. researchgate.net [researchgate.net]
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